

# N-Cyanoguanidine-15N4: A Technical Guide to Safe Handling and Use

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## Compound of Interest

Compound Name: Cyanoguanidine-15N4

Cat. No.: B562668

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for N-**Cyanoguanidine-15N4**, a nitrogen-15 labeled form of cyanoguanidine (also known as dicyandiamide). While isotopic labeling does not significantly alter the chemical hazards, it is crucial for professionals in research and drug development to be fully aware of the safety protocols associated with this compound. N-Cyanoguanidine is utilized as a precursor and intermediate in the synthesis of various pharmaceuticals, including antidiabetic drugs like metformin, as well as in the production of some antibiotics and anti-inflammatory agents.<sup>[1][2][3][4]</sup> Its applications also extend to pharmaceutical coatings and preservation.<sup>[1]</sup>

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of N-**Cyanoguanidine-15N4** is fundamental to its safe handling. The data presented below is for the unlabeled compound, cyanoguanidine, which is chemically analogous.

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>4</sub> <sup>15</sup> N <sub>4</sub>	
Molecular Weight	88.05 g/mol	
Appearance	White crystalline powder/solid	
Odor	Odorless	
Melting Point	208 - 211 °C (406.4 - 411.8 °F)	
Solubility in Water	32 g/L at 20 °C	
Vapor Pressure	Negligible	
Stability	Stable under normal conditions	

## Toxicological Information

N-Cyanoguanidine is of low toxicity, but appropriate precautions should always be taken in a laboratory setting. Absorption into the body may lead to the formation of methemoglobin, which in sufficient concentrations can cause cyanosis.

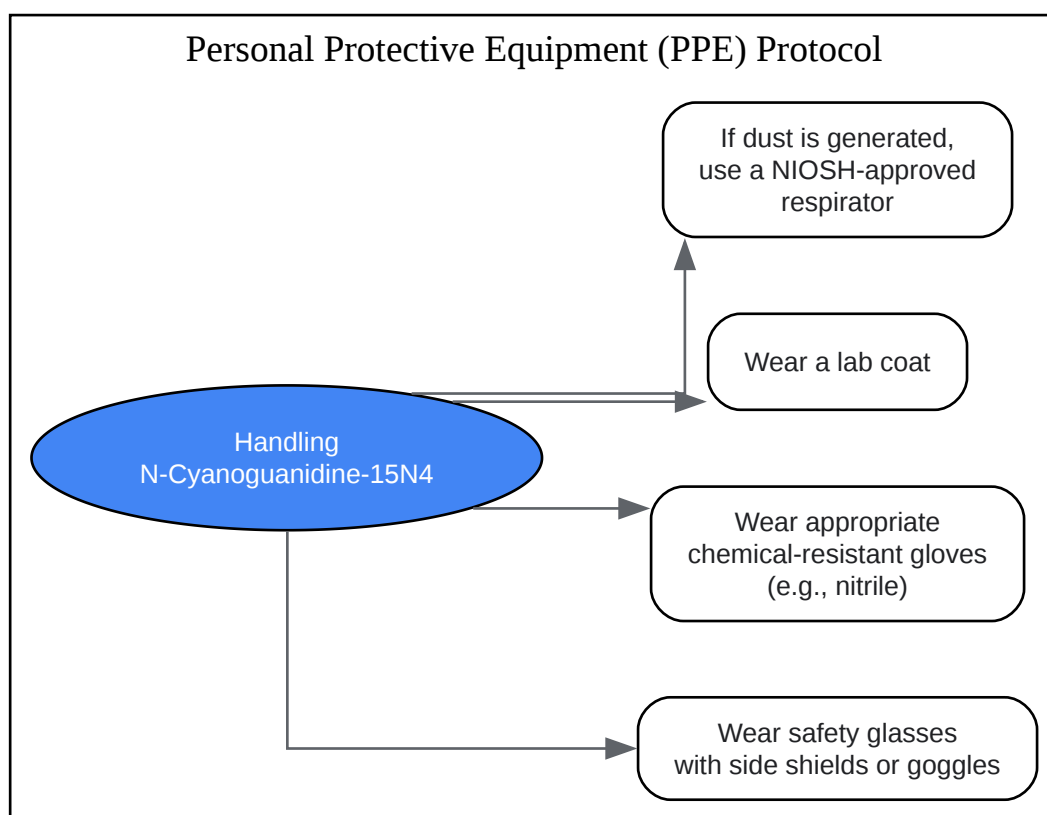
Metric	Value	Species	Source
LD50 Oral	> 10,000 mg/kg	Mouse	
LD50 Dermal	> 2,000 mg/kg	Rabbit	
Skin Corrosion/Irritation	No skin irritation	Rabbit	
Serious Eye Damage/Irritation	No eye irritation	Rabbit	
Carcinogenicity	Not classified as a carcinogen	IARC, NTP, OSHA	

## Experimental Protocols for Safe Handling

The following protocols are designed to ensure the safe handling of N-Cyanoguanidine-15N4 in a research environment.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling N-Cyanoguanidine-15N4 to determine the appropriate level of PPE.



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*Figure 1: Required Personal Protective Equipment.*

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

- Handling:
  - Avoid contact with skin and eyes.

- Avoid inhalation of dust.
- Use in a well-ventilated area or with local exhaust ventilation.
- Minimize dust generation and accumulation.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage:
  - Store in a cool, dry, and well-ventilated place.
  - Keep containers tightly closed when not in use.
  - Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

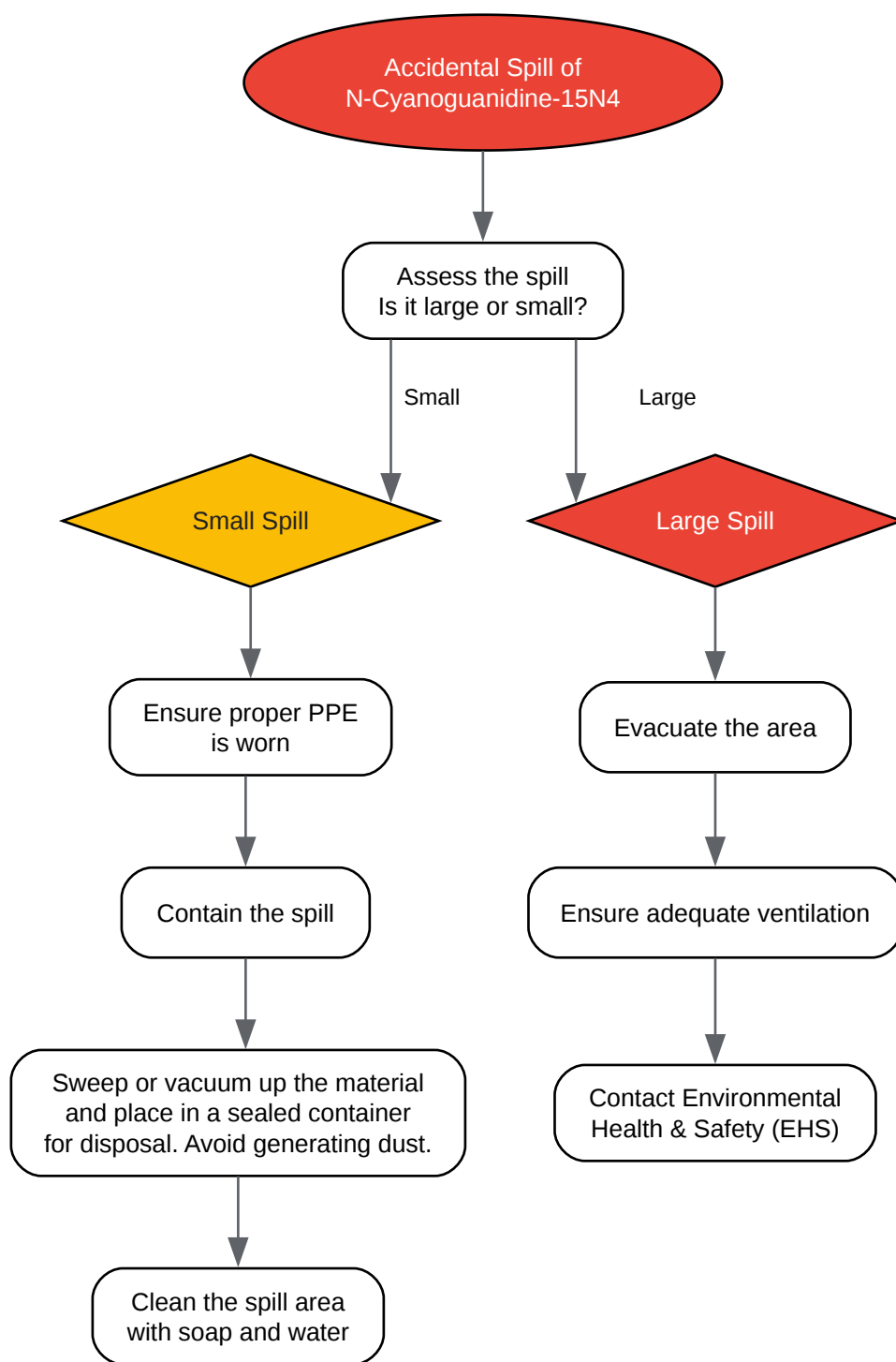
In the event of an emergency, follow these established protocols.

## First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.	
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	

## Accidental Release

A decision-making workflow for handling accidental spills is outlined below.



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Figure 2: Emergency Response for Accidental Spills.

## Disposal Considerations

Dispose of N-**Cyanoguanidine-15N4** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains. Waste materials should be disposed of through a licensed waste disposal company.

## Incompatibility and Hazardous Reactions

- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.
- Hazardous Polymerization: Does not occur.

This technical guide is intended to provide essential safety and handling information for N-**Cyanoguanidine-15N4**. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most recent Safety Data Sheet (SDS) for this product before use.

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## References

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